

Section 1: Compound Identification and Physicochemical Context

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Compound of Interest

Compound Name: 3-Bromo-2-ethoxy-6-methylpyridine
CAS No.: 717843-50-0
Cat. No.: B11891938

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3-Bromo-2-ethoxy-6-methylpyridine belongs to the class of halogenated and alkoxy-substituted pyridines. These scaffolds are of high interest in pharmaceutical development due to their versatile reactivity and ability to serve as key intermediates in the synthesis of complex molecular architectures.^{[2][3]} The strategic placement of bromo, ethoxy, and methyl groups allows for a range of chemical transformations, making it a valuable building block for creating novel therapeutic agents.^[3]

It is crucial to distinguish this compound from its isomer, 3-Bromo-6-ethoxy-2-methylpyridine (CAS No. 610278-93-8), as the differing substituent positions will influence reactivity and potentially its toxicological profile.^{[4][5][6]}

Table 1: Physicochemical Properties

Property	Value	Source
Chemical Name	3-Bromo-2-ethoxy-6-methylpyridine	-
CAS Number	717843-50-0	[1]
Molecular Formula	C ₈ H ₁₀ BrNO	[4]
Molecular Weight	216.08 g/mol	[5][6]

| Appearance | Data not available; likely a solid or liquid. | Inferred |

Section 2: Predictive Hazard Assessment and GHS Classification

In the absence of specific toxicological data, a hazard assessment must be conducted by analyzing structurally related compounds. Analogs such as 2-Bromo-6-methylpyridine and 3-Bromo-2-methylpyridine are known to cause skin, eye, and respiratory irritation and are harmful if swallowed.[7][8] The presence of the bromo- and pyridine functional groups suggests a potential for similar hazards.

Table 2: Predicted GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation

| Specific Target Organ Toxicity | Category 3 | H335: May cause respiratory irritation |

Predicted Hazard Statements:

- H302: Harmful if swallowed.[9]

- H315: Causes skin irritation.[10]
- H319: Causes serious eye irritation.[10]
- H335: May cause respiratory irritation.[8]

Predicted Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8]
- P264: Wash skin thoroughly after handling.[11]
- P280: Wear protective gloves/eye protection/face protection.[10]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[8]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[10][11][12]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[12]

Section 3: Engineering Controls and Safe Handling Protocols

The primary objective is to minimize all routes of exposure. Adherence to these protocols is mandatory for ensuring operator safety and experimental integrity.

Engineering Controls:

- Fume Hood: All manipulations of **3-Bromo-2-ethoxy-6-methylpyridine**, including weighing, transfers, and preparation of solutions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or dust.
- Ventilation: Ensure the laboratory is well-ventilated to maintain air quality.[7][12]
- Safety Stations: An emergency eyewash station and safety shower must be readily accessible and tested regularly.[13][14]

Experimental Protocol for Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Designate a specific area within the fume hood for the procedure.
- Weighing: If the compound is a solid, use a tared weigh boat or glass vial. Handle with care to avoid generating dust. If it is a liquid, use a calibrated pipette or syringe for transfers.
- Dissolution: Add the compound to the solvent slowly and stir to dissolve. If any exotherm is noted, proceed with caution.
- Post-Handling: After use, securely seal the container. Decontaminate the work area, including the balance and any spatulas or glassware used.
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[7]

Section 4: Personal Protective Equipment (PPE) Requirements

A multi-layered PPE approach is required to create a reliable barrier against exposure. Standard laboratory attire (long pants, closed-toe shoes) is assumed.

Table 3: Mandatory Personal Protective Equipment

PPE Category	Item	Specification and Rationale
Eye and Face Protection	Chemical Splash Goggles	Must conform to ANSI Z87.1 or EN 166 standards. [7][15] Goggles are required to protect against splashes and potential vapors that can cause serious eye irritation. A face shield should be worn over goggles during procedures with a high risk of splashing.[15][16]
Hand Protection	Nitrile or Neoprene Gloves	Inspect gloves for any signs of degradation or puncture before use.[15] These materials offer good resistance to a broad range of chemicals. Latex gloves are not recommended. [15] For prolonged contact, consider double-gloving.
Body Protection	Flame-Resistant Laboratory Coat	A fully buttoned lab coat protects the skin on the arms and torso. Flame-resistant material is recommended as a general precaution when working with organic chemicals.

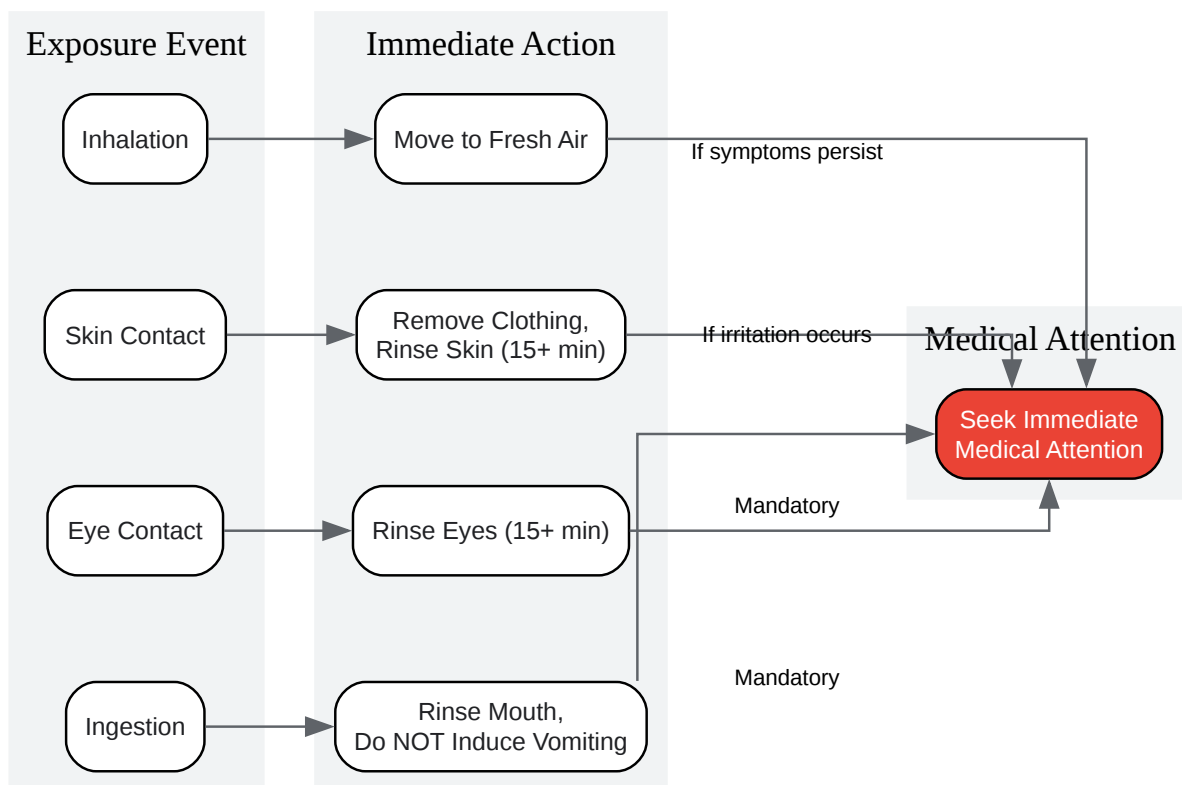
| Respiratory Protection | NIOSH/MSHA Approved Respirator | If engineering controls are insufficient or during a large-scale spill, a respirator with an organic vapor cartridge is necessary.[7] All respirator use must comply with a formal respiratory protection program. |

Section 5: Emergency Procedures and First Aid

Immediate and correct response to an exposure is critical. All laboratory personnel must be trained in these procedures.

First Aid Measures by Exposure Route:

- Inhalation: Immediately move the affected person to fresh air.[12][17] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[18]
- Skin Contact: Remove all contaminated clothing while flushing the affected area with copious amounts of water for at least 15 minutes.[13][14] Use a safety shower for large-area contact. [19] Seek medical attention if irritation develops or persists.[17][18]
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[13][17][19] Remove contact lenses if present and easy to do.[12] It is imperative to seek immediate medical attention regardless of the apparent severity.[19]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[17] Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[17]



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Caption: Emergency First Aid Workflow for Chemical Exposure.

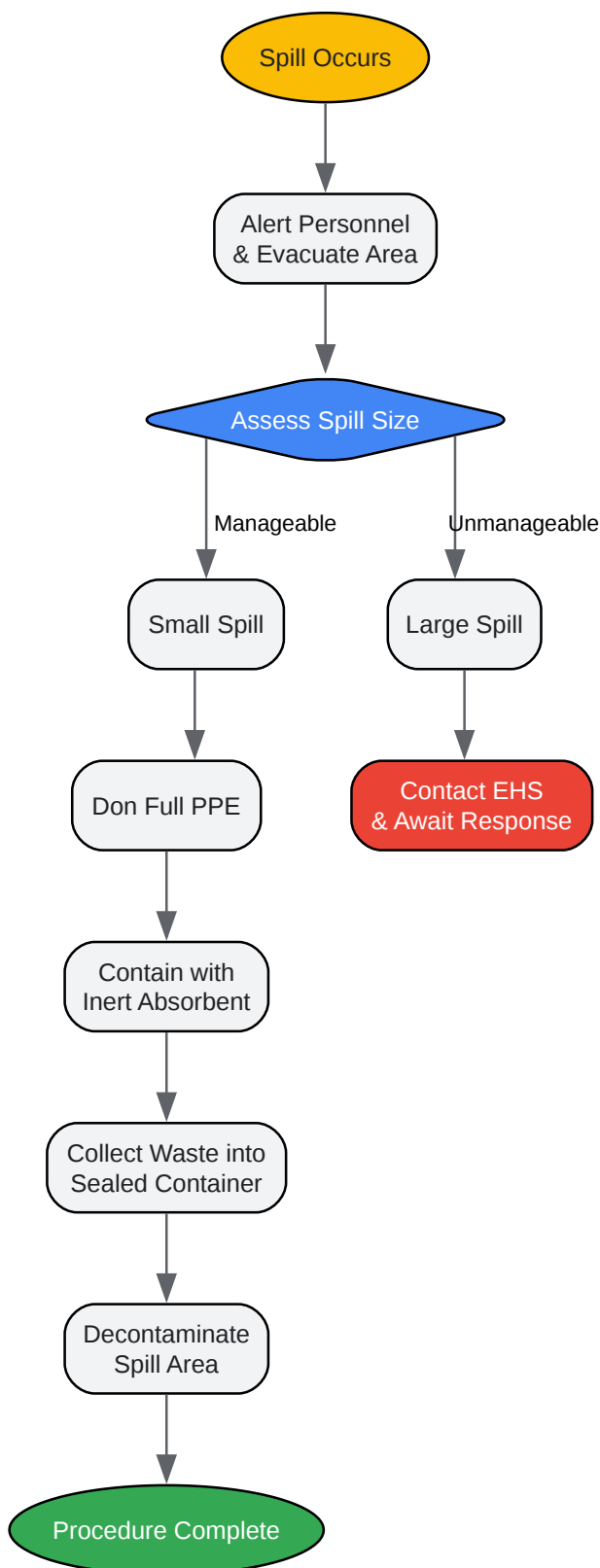
Section 6: Spill Management and Waste Disposal

A structured response to accidental releases is essential to mitigate hazards to personnel and the environment.

Spill Response Protocol:

- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.
- Ventilate: Increase ventilation in the area, if safe to do so.
- Control: Remove all sources of ignition.^{[18][20]}

- **Contain:** For a small spill, use an inert absorbent material like sand, silica gel, or vermiculite to contain the spill.^[7] Do not use combustible materials like sawdust.
- **Collect:** Wearing appropriate PPE, carefully scoop the absorbed material into a suitable container for chemical waste.
- **Decontaminate:** Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- **Large Spills:** For large spills, evacuate the area and contact the institution's environmental health and safety (EHS) department immediately.



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